

Advanced Metabolic Stability Predictions for Nitrophenoxy Methyl Piperidines

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Compound of Interest

Compound Name: 1-Methyl-4-[(4-nitrophenoxy)methyl]piperidine

CAS No.: 902454-25-5

Cat. No.: B2571078

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An Integrated In Silico & In Vitro Technical Guide

Executive Summary

The Nitrophenoxy Methyl Piperidine scaffold represents a classic "privileged structure" in medicinal chemistry, frequently appearing in antagonists for GPCRs (e.g., Dopamine D2, Sigma-1) and ion channel blockers. However, this scaffold presents a distinct "Janus-faced" metabolic profile:

- The Piperidine Ring: A high-clearance liability due to rapid oxidative -dealkylation and ring hydroxylation, primarily driven by CYP2D6 and CYP3A4.
- The Nitro Group: A reductive liability that can lead to genotoxic hydroxylamines or inactive anilines, mediated by cytosolic nitroreductases or anaerobic CYP activity.

This guide provides a rigorous, non-template workflow to predict, validate, and optimize the metabolic stability of this specific chemical class. It moves beyond standard ADME profiling to

integrate Quantum Mechanical (QM) descriptors with high-resolution Metabolite Identification (MetID).

Part 1: Structural Deconstruction & In Silico Prediction

Before synthesizing derivatives, we must quantify the "Metabolic Soft Spots" (Sites of Metabolism, SOM). For nitrophenoxy methyl piperidines, standard QSAR is often insufficient due to the electronic effects of the nitro group on the ether linkage.

Quantum Mechanical (QM) Prediction of Bond Dissociation Energies (BDE)

Causality: The rate-limiting step in CYP450-mediated

-dealkylation and

-dealkylation is the hydrogen atom abstraction (HAT) by the Compound I (

) species. The energy required to break this C-H bond (BDE) correlates exponentially with metabolic clearance.

Protocol:

- Conformational Search: Generate low-energy conformers to ensure the
 - protons are accessible.
- DFT Calculation: Perform geometry optimization using Density Functional Theory (e.g., B3LYP/6-31G*) in the gas phase and water (PCM model).
- BDE Calculation: Calculate the energy difference between the neutral parent molecule and the radical species formed after removing a hydrogen atom from the
 - carbons (adjacent to N and O).
 - Target Threshold: C-H bonds with BDE < 85 kcal/mol are high-risk metabolic hot spots.

Molecular Docking: Isoform Specificity

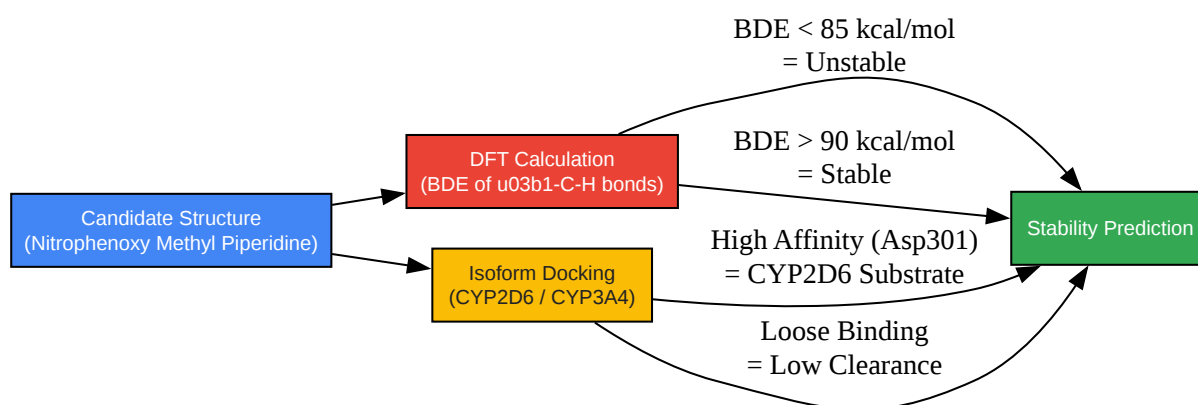
Causality: Piperidines are basic (

). At physiological pH, they are protonated. This cation drives binding to CYP2D6 (which has an aspartic acid residue, Asp301, in the active site) via electrostatic interaction.

- CYP2D6 Docking: Focus on the distance between the piperidine nitrogen and the Heme iron. If distance < 5 Å, rapid metabolism is predicted.
- CYP3A4 Docking: Assess the fit of the lipophilic nitrophenoxy tail. CYP3A4 accommodates bulky groups; if the nitro group stabilizes binding via stacking with phenylalanine residues, clearance will increase.

Visualization: The Predictive Workflow

The following diagram outlines the decision tree for prioritizing analogs based on computational data.



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Caption: Integrated In Silico workflow combining electronic (QM) and steric (Docking) filters to predict metabolic liability.

Part 2: Experimental Validation (The "Ground Truth")

Predictions must be validated using a system that accounts for both oxidative (CYP) and reductive (Nitroreductase) pathways. Standard microsomal assays often miss nitro-reduction unless specific co-factors are managed.

Enhanced Microsomal Stability Protocol

Objective: Determine Intrinsic Clearance (

) and identify if the nitro group or the piperidine ring is the primary clearance driver.

Reagents:

- Test System: Pooled Human Liver Microsomes (HLM) (20 mg/mL protein).
- Cofactors: NADPH (for oxidation), NADH (optional, enhances nitro reduction).
- Buffer: 100 mM Potassium Phosphate (pH 7.4).

Step-by-Step Methodology:

- Pre-Incubation: Dilute HLM to 0.5 mg/mL in buffer. Spike test compound (1 μ M final, <0.1% DMSO). Incubate at 37°C for 5 min.
 - Why? To allow enzyme-substrate binding equilibrium before reaction initiation.
- Initiation: Add NADPH (1 mM final concentration).
- Sampling: Remove aliquots (50 μ L) at

min.
- Quenching: Immediately dispense into 150 μ L ice-cold Acetonitrile containing Internal Standard (e.g., Tolbutamide).
 - Trustworthiness Check: The internal standard corrects for injection variability and matrix effects during LC-MS.

- Anaerobic Check (Critical for Nitro): Run a parallel incubation under Nitrogen gas purge. If increases or remains high without Oxygen, Nitro-reduction is the dominant pathway.

Metabolite Identification (MetID) Logic

Use High-Resolution Mass Spectrometry (HRMS) to distinguish pathways.

Transformation	Mass Shift ()	Mechanism	Structural Implication
Piperidine Hydroxylation	+16 Da	CYP-mediated oxidation	Ring C-H oxidation (usually C3 or C4).
-Dealkylation	-14 Da (loss of)	CYP-mediated	Loss of methyl group or ring opening.
-Dealkylation	Loss of Phenol moiety	CYP-mediated	Cleavage of ether linker.
Nitro Reduction	-30 Da ()	Reductase/CYP	Critical Alert: Formation of aniline (toxicophore).
-Oxidation	+16 Da	FMO/CYP	Formation of Piperidine -oxide.

Part 3: Optimization Strategies

If the scaffold shows poor stability (

min), apply these medicinal chemistry strategies based on the identified pathway.

Deuteration (The Kinetic Isotope Effect)

If

-dealkylation is the major pathway (confirmed by MetID showing loss of alkyl group), synthesize the deuterated analog at the

-carbon positions of the piperidine.

- Mechanism: The C-D bond is stronger than the C-H bond. This increases the BDE, slowing down the rate-limiting step (

).

- Reference:

Bioisosteres for the Nitro Group

The nitro group is often a metabolic liability. Replace it with isosteres that maintain electron-withdrawing character but resist reduction:

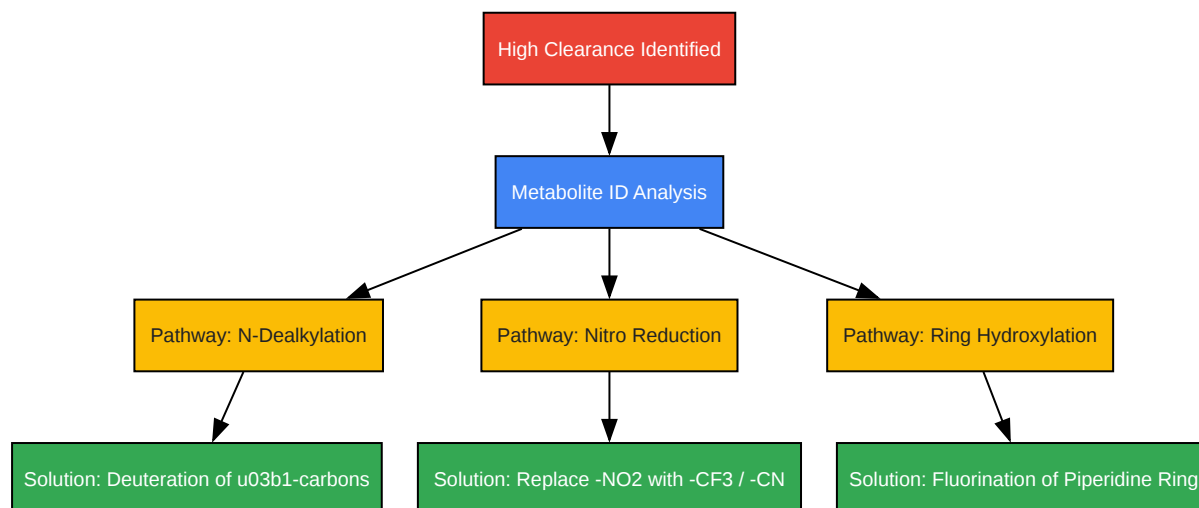
- Trifluoromethyl (
): Metabolically stable, lipophilic.
- Nitrile (
): Stable, but check for CYP interactions.
- Methylsulfonyl (
): Polar, stable, hydrogen bond acceptor.

Steric Shielding

If Piperidine Ring Hydroxylation is the issue (CYP2D6), introduce fluorine atoms (
) at the C3 or C4 positions.

- Why? Fluorine blocks the site of metabolism (SOM) and lowers the basicity of the amine, reducing affinity for CYP2D6 (Asp301).

Optimization Logic Diagram



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Caption: Decision matrix for structural modification based on experimental metabolic data.

References

- Guengerich, F. P. (2001). Common and Uncommon Cytochrome P450 Reactions Related to Metabolism and Chemical Toxicity. Chemical Research in Toxicology. [Link](#)
- Testa, B., & Krämer, S. D. (2007). The Biochemistry of Drug Metabolism – An Introduction: Part 3. Reactions of Hydrolysis and Their Enzymes. Chemistry & Biodiversity. [Link](#)
- Kalgutkar, A. S., et al. (2005). A comprehensive listing of bioactivation pathways of organic functional groups. Current Drug Metabolism. [Link](#)
- Obach, R. S. (1999). Prediction of human clearance of twenty-nine drugs from hepatic microsomal intrinsic clearance data. Drug Metabolism and Disposition. [Link](#)
- Meanwell, N. A. (2011). Fluorine and Fluorinated Motifs in the Design and Application of Bioisosteres for Drug Design. Journal of Medicinal Chemistry. [Link](#)

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